

Personal protective equipment for handling Demeton-o sulfone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Demeton-o sulfone

Cat. No.: B1618998

[Get Quote](#)

Essential Safety and Handling Guide for Demeton-o-sulfone

This guide provides critical safety and logistical information for the handling and disposal of Demeton-o-sulfone, a highly toxic organophosphate insecticide.^[1] Adherence to these procedures is imperative to ensure the safety of all laboratory personnel.

Hazard Summary

Demeton-o-sulfone and its related isomers are characterized by high acute toxicity. They are fatal if swallowed, inhaled, or in contact with skin.^{[2][3]} The substance is an acetylcholinesterase inhibitor and a neurotoxin.^[1] It is also classified as a flammable liquid and vapor, necessitating precautions against ignition sources.^{[2][4]}

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling Demeton-o-sulfone.

PPE Category	Specification
Hand Protection	Chemical resistant gloves (e.g., Nitrile rubber, Butyl rubber).
Eye & Face Protection	Safety glasses with side-shields or chemical safety goggles. A face shield should be used where splashing is a risk.
Skin & Body Protection	A chemical-resistant apron or lab coat. Full protective suit and boots are required for larger quantities or in case of a spill.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge is required. Use a self-contained breathing apparatus (SCBA) in case of emergency or for high concentrations.

Operational Plan for Handling Demeton-o-sulfone

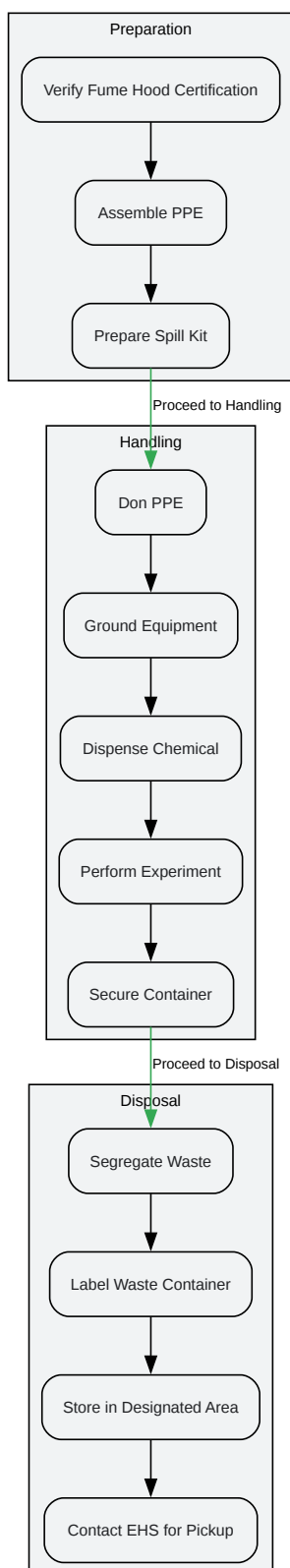
- Ventilation: All work with Demeton-o-sulfone must be conducted in a certified chemical fume hood with sufficient airflow.[\[2\]](#)
- Equipment: Use explosion-proof electrical, ventilating, and lighting equipment.[\[2\]](#)[\[4\]](#) All equipment must be grounded to prevent static discharge.[\[2\]](#) Use only non-sparking tools.[\[2\]](#)[\[4\]](#)
- Emergency Preparedness: An emergency eyewash station and safety shower must be readily accessible. A spill kit appropriate for flammable and highly toxic liquids should be available.
- Don PPE: Before handling, put on all required personal protective equipment as specified in the table above.
- Container Handling: Keep the container tightly closed when not in use.[\[2\]](#) Open and handle the receptacle with care to prevent the formation of aerosols.[\[4\]](#)

- **Dispensing:** When dispensing, ground both the container and the receiving equipment to prevent static discharge.[2]
- **Avoid Contact:** Do not allow the chemical to come into contact with skin, eyes, or clothing.[2] Do not breathe vapors or mists.[2]
- **Hygiene:** Wash hands thoroughly after handling.[4] Do not eat, drink, or smoke in the work area.[2][4]
- **Waste Collection:** Collect all Demeton-o-sulfone waste, including contaminated PPE and cleaning materials, in a designated, properly labeled, and sealed hazardous waste container.
- **Disposal Regulations:** Dispose of all waste in accordance with local, regional, national, and international regulations.[2] Contact your institution's environmental health and safety (EHS) office for specific disposal procedures.
- **Environmental Protection:** Avoid release to the environment.[2] Demeton-o-sulfone is very toxic to aquatic life.[2][3]

Emergency Procedures

- **Inhalation:** If inhaled, immediately remove the person to fresh air and keep them comfortable for breathing.[2] Seek immediate medical attention.[2]
- **Skin Contact:** If on skin, take off immediately all contaminated clothing.[2] Rinse the skin with plenty of water/shower.[2] Seek immediate medical attention.[2]
- **Eye Contact:** If in eyes, rinse cautiously with water for several minutes.[2] Remove contact lenses if present and easy to do.[2] Continue rinsing and seek immediate medical attention.[2]
- **Ingestion:** If swallowed, immediately call a poison center or doctor.[2] Do not induce vomiting.

Experimental Workflow for Handling Demeton-o-sulfone



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of Demeton-o-sulfone.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Demeton-O [sitem.herts.ac.uk]
- 2. cdn.chemservice.com [cdn.chemservice.com]
- 3. Demeton-S sulfone | C8H19O5PS2 | CID 17239 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. agilent.com [agilent.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Demeton-o sulfone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1618998#personal-protective-equipment-for-handling-demeton-o-sulfone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com